A Technical Guide to the Formation Pathways of Iopamidol EP Impurity B

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Compound of Interest

Compound Name:	*Desmethyl Iopamidol*
CAS No.:	*77868-41-8*
Cat. No.:	*B127405*

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Executive Summary: Iopamidol is a widely used non-ionic, low-osmolar iodinated contrast agent essential for modern medical imaging.[1] The stringent control of impurities in its final drug product is paramount to ensure patient safety and therapeutic efficacy. Iopamidol EP Impurity B, also known as **Desmethyl Iopamidol** or 5-[(Hydroxyacetyl)amino]-N,N'-bis[2-hydroxy-1-(hydroxymethyl)ethyl]-2,4,6-triiodobenzene-1,3-dicarboxamide, is a critical impurity monitored under pharmacopeial guidelines.[2][3][4] This technical guide provides an in-depth analysis of the formation pathways of this impurity. Our investigation reveals that Impurity B is not a degradation product of Iopamidol but is unequivocally a process-related impurity. Its formation is intrinsically linked to the main Iopamidol synthesis, arising from the acylation of a common intermediate with a C2-acylating agent present as a contaminant in the raw materials. Understanding this pathway is crucial for developing robust control strategies in the manufacturing process.

Iopamidol and the Imperative of Purity

Iopamidol's chemical structure, N,N'-Bis[2-hydroxy-1-(hydroxymethyl)ethyl]-5-[[(2S)-2-hydroxy-1-oxopropyl]amino]-2,4,6-triiodo-1,3-benzenedicarboxamide, is designed for high water solubility and low osmolality, which minimizes patient discomfort and adverse reactions.[1][5]

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The quality and safety of Iopamidol are directly dependent on the purity of the active pharmaceutical ingredient (API). Impurities, even in trace amounts, can potentially alter the efficacy, safety, and stability of the drug product.

Iopamidol EP Impurity B is a specified impurity in major pharmacopeias. Its structure is highly analogous to Iopamidol, differing only in the C5 side chain, where the (S)-2-hydroxypropanoyl group of Iopamidol is replaced by a hydroxyacetyl group. This subtle structural difference necessitates a thorough understanding of its origin.

Data Summary: Key Compounds

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Compound	Chemical Name	CAS No.	Molecular Formula	Molecular Weight (g/mol)
Iopamidol	N,N'-Bis[2-hydroxy-1-(hydroxymethyl)ethyl]-5-[[(2S)-2-hydroxy-1-oxopropyl]amino]-2,4,6-triiodo-1,3-benzenedicarboxamide	60166-93-0	$C_{17}H_{22}I_3N_3O_8$	777.09
Impurity A	5-Amino-N,N'-bis[2-hydroxy-1-(hydroxymethyl)ethyl]-2,4,6-triiodobenzene-1,3-dicarboxamide	60166-98-5	$C_{14}H_{18}I_3N_3O_6$	705.02
Impurity B	5-[(Hydroxyacetyl)amino]-N,N'-bis[2-hydroxy-1-(hydroxymethyl)ethyl]-2,4,6-triiodobenzene-1,3-dicarboxamide	77868-41-8	$C_{16}H_{20}I_3N_3O_8$	763.06

The Synthetic Landscape of Iopamidol

The formation of Impurity B is inextricably linked to the synthetic route of Iopamidol itself. A common and efficient manufacturing process for Iopamidol involves a multi-step synthesis that builds the molecule around a central tri-iodinated benzene ring. The final step in this sequence is the critical point where the pathway to either Iopamidol or Impurity B diverges.

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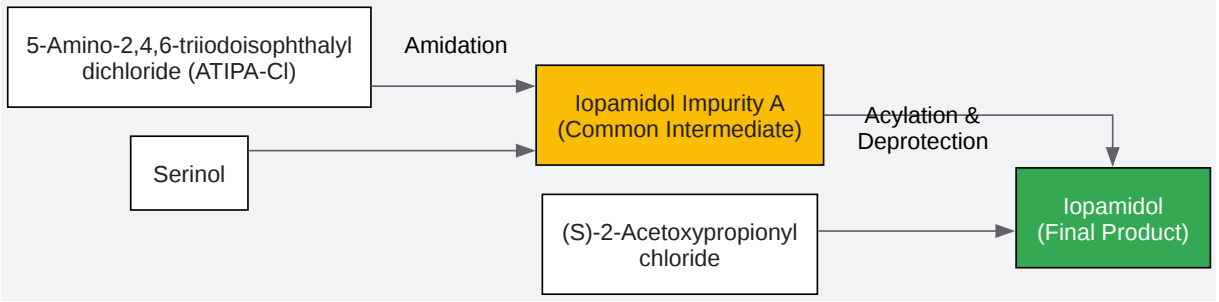
The generalized synthesis proceeds as follows:

- Amidation: The process begins with 5-amino-2,4,6-triiodoisophthalyl dichloride (ATIPA-Cl). This highly reactive di-acid chloride is reacted with two equivalents of serinol (2-amino-1,3-propanediol).[6]
- Formation of Core Intermediate: This reaction forms the stable diamide backbone of the molecule, yielding Iopamidol Impurity A. This compound is the common precursor to both Iopamidol and several related impurities.[6][7]
- Acylation: The final step involves the selective acylation of the primary amine group at the C5 position of Impurity A. To produce Iopamidol, an activated form of (S)-2-hydroxypropanoic acid, typically (S)-2-acetoxypropionyl chloride, is used.[6] A subsequent deprotection step (hydrolysis of the acetate) yields the final Iopamidol product.



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General synthesis pathway for Iopamidol.

The Primary Formation Pathway of Impurity B

Analysis of the synthetic process reveals that Impurity B is a classic process-related impurity. It is not formed from the degradation of the final Iopamidol molecule but is instead co-synthesized when specific contaminants are present in the starting materials for the final acylation step.

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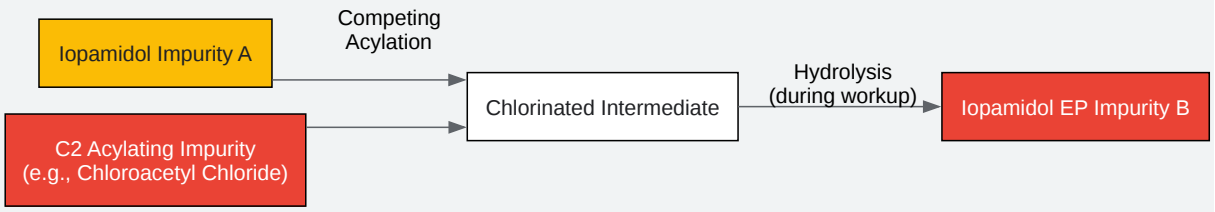
The key mechanism is the acylation of the common intermediate, Iopamidol Impurity A, with a reactive C2-acylating agent instead of the intended C3-acylating agent ((S)-2-acetoxypropionyl chloride).

Causality of Formation: The most probable contaminant in the (S)-2-acetoxypropionyl chloride reagent is chloroacetyl chloride ($Cl\text{-}CH_2\text{-}CO\text{-}Cl$) or a related glycolic acid derivative. The presence of this C2 impurity leads to a competing acylation reaction.

- Erroneous Acylation: During the final synthesis step, the primary amine of Iopamidol Impurity A reacts with the chloroacetyl chloride contaminant. This forms the chlorinated intermediate, 5-[(chloroacetyl)amino]-N,N'-bis[2-hydroxy-1-(hydroxymethyl)ethyl]-2,4,6-triiodobenzene-1,3-dicarboxamide.[7]

- Hydrolysis: During the reaction workup or subsequent purification steps (which often involve aqueous or basic conditions for deprotection), the chlorine atom on the newly added side chain is hydrolyzed to a hydroxyl group. This hydrolysis step converts the chlorinated intermediate into the final, stable Iopamidol EP Impurity B.

This pathway is substantiated by patent literature, which describes a specific method for synthesizing Impurity B by intentionally reacting Impurity A with chloroacetyl chloride.[7]



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Formation pathway of Impurity B via a competing reaction.

Distinguishing from Degradation Pathways

It is critical to differentiate process-related impurities from degradants. Degradation studies of Iopamidol, particularly under conditions like UV irradiation or advanced oxidation, show distinct

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pathways that do not lead to the formation of Impurity B.[8][9] These degradation processes typically involve:

- Deiodination: The cleavage of carbon-iodine bonds on the benzene ring.[8]
- Hydroxylation: The addition of hydroxyl groups to the aromatic ring.[8]
- Hydrolysis: The breakdown of the amide bonds in the side chains under harsh conditions.[10]

The transformation of Iopamidol's (S)-2-hydroxypropanoyl side chain into a hydroxyacetyl group would require a C-C bond cleavage, a high-energy process not observed under typical stability or degradation studies. This provides strong evidence that Impurity B is not a degradant of the Iopamidol molecule.

Experimental Protocols for Synthesis

The following protocols, adapted from synthetic procedures described in the literature, illustrate the formation of the core intermediate and Impurity B itself.[7] These methods are intended for research and analytical standard preparation.

Protocol 1: Synthesis of Iopamidol Impurity A (Core Intermediate)

This protocol outlines the formation of the common precursor from the starting acid chloride.

Materials:

- 5-amino-2,4,6-triiodoisophthalyl dichloride (ATIPA-Cl)
- Serinol (2-amino-1,3-propanediol)
- N,N-dimethylacetamide (DMAc)
- Triethylamine
- Deionized water

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- Ethanol or Isopropanol

Procedure:

- In a clean, dry reaction vessel under an inert atmosphere (e.g., Nitrogen), dissolve ATIPA-Cl in DMAc (e.g., 1g in 2-5 mL).
- In a separate vessel, prepare a solution of serinol in DMAc (e.g., 1g in 5-10 mL).
- To the ATIPA-Cl solution, add triethylamine (approx. 2.1-3.0 molar equivalents).
- Slowly add the serinol solution to the ATIPA-Cl mixture while maintaining the temperature below 30°C. The molar ratio of ATIPA-Cl to serinol should be approximately 1:2.2-3.0.
- Stir the reaction mixture at room temperature for 18-24 hours until the reaction is complete (monitored by HPLC).
- Once complete, slowly pour the reaction mixture into deionized water to precipitate the product.
- Filter the resulting solid, wash thoroughly with deionized water, and then with ethanol or isopropanol.
- Dry the solid under vacuum to yield Iopamidol Impurity A.

Protocol 2: Synthesis of Iopamidol EP Impurity B

This protocol demonstrates the formation of Impurity B from Impurity A, simulating its formation from a contaminated reagent.

Materials:

- Iopamidol Impurity A (synthesized as per Protocol 1)
- Chloroacetyl chloride
- N,N-dimethylacetamide (DMAc)
- Chloroform or Dichloromethane

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- Deionized water

Procedure:

- Suspend Iopamidol Impurity A in a mixture of DMAc and chloroform (or dichloromethane) (e.g., 1g Impurity A in 1 mL DMAc and 3 mL chloroform).
- Cool the suspension in an ice bath to 0-5°C.
- Slowly add chloroacetyl chloride (approx. 5.5-7.0 molar equivalents) to the cooled suspension while stirring vigorously.
- Allow the reaction to stir at a low temperature for 2-4 hours.
- Slowly add deionized water to the reaction mixture to quench excess chloroacetyl chloride and to initiate hydrolysis of the chlorinated intermediate.
- Adjust the pH to neutral using a suitable base if necessary.
- The product may precipitate or require extraction. Purify the crude product via recrystallization or column chromatography to obtain Iopamidol EP Impurity B.

Control Strategies and Conclusion

The definitive identification of Iopamidol EP Impurity B as a process-related impurity dictates a clear and effective control strategy. Prevention, rather than removal, is the most efficient approach.

Core Control Strategy: The primary point of control is the purity of the acylating agent, (S)-2-acetoxypropionyl chloride.

- Raw Material Qualification: Implement stringent quality control checks on incoming batches of this raw material. Analytical methods such as Gas Chromatography (GC) or HPLC should be used to screen for the presence of chloroacetyl chloride and other C2-acylating contaminants.
- Supplier Management: Work with qualified suppliers who can demonstrate robust control over their own manufacturing processes to minimize the generation of these impurities.

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- In-Process Controls: Monitor the reaction for the formation of Impurity B using in-process HPLC analysis. Early detection can help mitigate downstream issues.

Conclusion: The formation of Iopamidol EP Impurity B is a direct consequence of a competing acylation reaction on the common synthetic intermediate, Iopamidol Impurity A. The causative agent is a C2-acylating impurity, such as chloroacetyl chloride, present in the raw material used for the final synthetic step. It is not a product of Iopamidol degradation. This understanding allows for the implementation of a targeted control strategy focused on raw material purity, ensuring the consistent production of high-quality Iopamidol that meets rigorous pharmacopeial standards.

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